

Techniques for Measuring KDM4A/KDM4B Inhibition by NSC636819: Application Notes and Protocols

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Compound of Interest		
Compound Name:	NSC636819	
Cat. No.:	B1680235	Get Quote

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Introduction

Histone lysine demethylases (KDMs) are critical regulators of gene expression, and their dysregulation is implicated in various diseases, including cancer. KDM4A and KDM4B, in particular, are overexpressed in several cancers, such as prostate cancer, and represent promising therapeutic targets.[1][2] **NSC636819** has been identified as a competitive inhibitor of KDM4A and KDM4B, making it a valuable tool for studying the function of these enzymes and as a potential starting point for drug development.[1][3][4] This document provides detailed application notes and protocols for various established techniques to measure the inhibition of KDM4A and KDM4B by **NSC636819**.

These protocols are designed to provide researchers with the necessary information to quantify the inhibitory potency of **NSC636819** in both biochemical and cellular contexts. The described methods include Amplified Luminescent Proximity Homogeneous Assay (AlphaLISA), Scintillation Proximity Assay (SPA), Isothermal Titration Calorimetry (ITC), and Cellular Thermal Shift Assay (CETSA).

Quantitative Data Summary



The following tables summarize the reported quantitative data for the inhibition of KDM4A and KDM4B by **NSC636819**.

Table 1: In Vitro Inhibition of KDM4A by NSC636819

Parameter	Value (μM)	Assay Conditions	Reference
IC50	6.4	Biochemical demethylation assay	
Ki	5.5	Competitive inhibition kinetics	

Table 2: In Vitro Inhibition of KDM4B by NSC636819

Parameter	Value (µM)	Assay Conditions	Reference
IC50	9.3	Biochemical demethylation assay	
Ki	3.0	Competitive inhibition kinetics	

Table 3: Cellular Activity of NSC636819

Cell Line	Parameter	Value (µM)	Assay Conditions	Reference
LNCaP	IC50	16.5	3-day cell viability assay	

Signaling Pathways and Experimental Workflows

To understand the context of KDM4A/KDM4B inhibition, it is crucial to consider their role in cellular signaling. KDM4A and KDM4B are involved in transcriptional regulation through their demethylation of histone H3 lysine 9 trimethylation (H3K9me3), a mark associated with

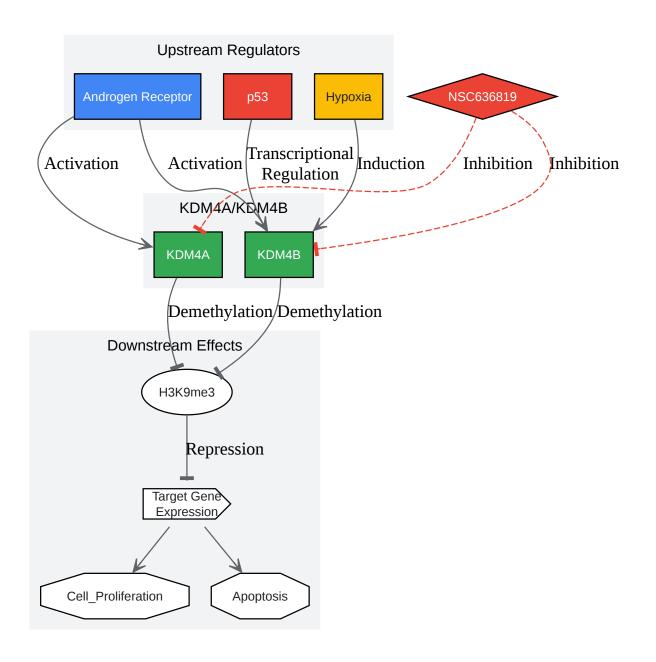






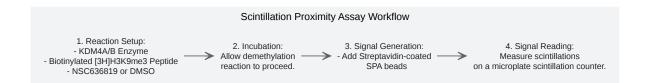
transcriptional repression. They are known to be co-activators of the Androgen Receptor (AR) and are implicated in the p53 signaling pathway.

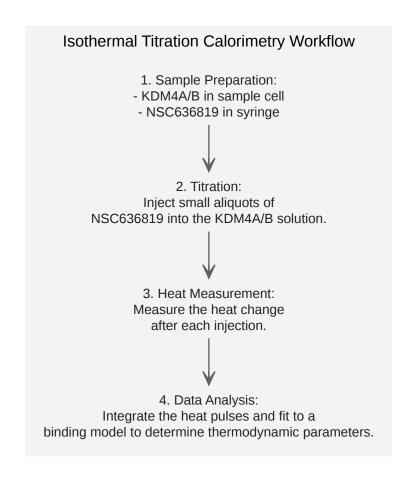




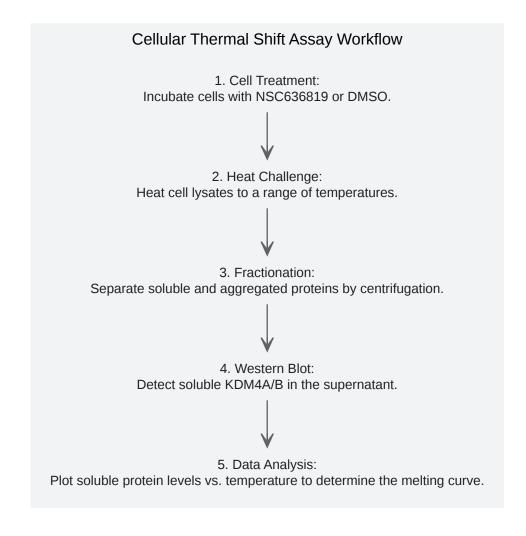












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